

Application Notes and Protocols: Standardized Testing of Pentryl's Explosive Performance

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Compound of Interest

Compound Name: Pentryl

Cat. No.: B1208548

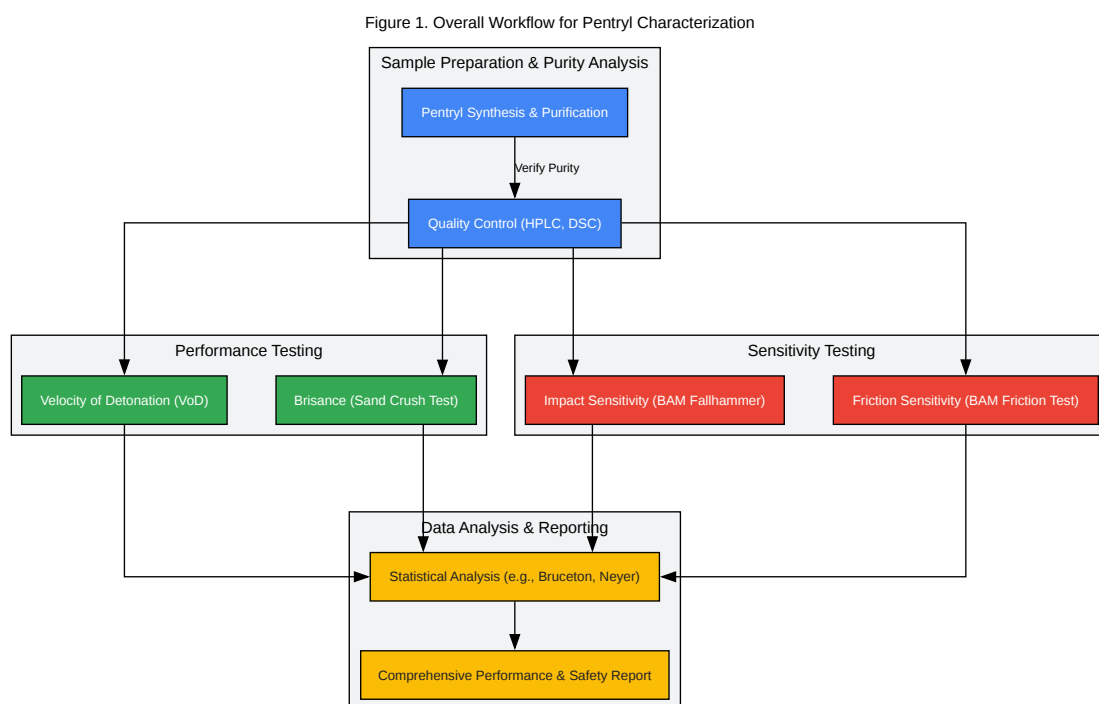
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These application notes provide a comprehensive overview of the standardized methodologies used to characterize the explosive performance of **Pentryl** (N-(2-nitrooxyethyl)-2,4-dinitroaniline). The protocols detailed herein are fundamental for ensuring safety, quality control, and the accurate assessment of performance characteristics such as detonation velocity, brisance, and sensitivity to external stimuli.

Overall Experimental Workflow for Explosive Characterization

The systematic evaluation of an energetic material like **Pentryl** involves a series of standardized tests. The logical progression from sample preparation to the determination of key performance and sensitivity metrics is crucial for obtaining reliable and reproducible data. This workflow ensures that all critical aspects of the explosive's behavior are thoroughly investigated.



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Figure 1. Overall workflow for characterizing **Pentryl**.

Detonation Properties

Detonation properties define the energy release and shattering power of an explosive upon initiation. The most critical parameters are the Velocity of Detonation (VoD) and brisance.

Velocity of Detonation (VoD)

The Velocity of Detonation is the speed at which the detonation front propagates through a column of the explosive.^{[1][2]} It is a primary indicator of an explosive's performance and is influenced by factors such as density, charge diameter, and confinement.^[1]

Table 1: Velocity of Detonation for **Pentryl** and Related Explosives

Explosive	Chemical Name	Density (g/cm ³)	VoD (m/s)
Pentryl	N-(2-nitrooxyethyl)-2,4-dinitroaniline	~1.6	~7,000-7,500 (estimated)
Tetryl	N-methyl-N,2,4,6-tetranitroaniline	1.71	7,570 ^[3]
PETN	Pentaerythritol Tetranitrate	1.73	8,350 ^[4]

| TNT | 2,4,6-Trinitrotoluene | 1.65 | 6,900 |

Note: Data for **Pentryl** is estimated based on its chemical similarity to Tetryl. Actual experimental values are required for confirmation.

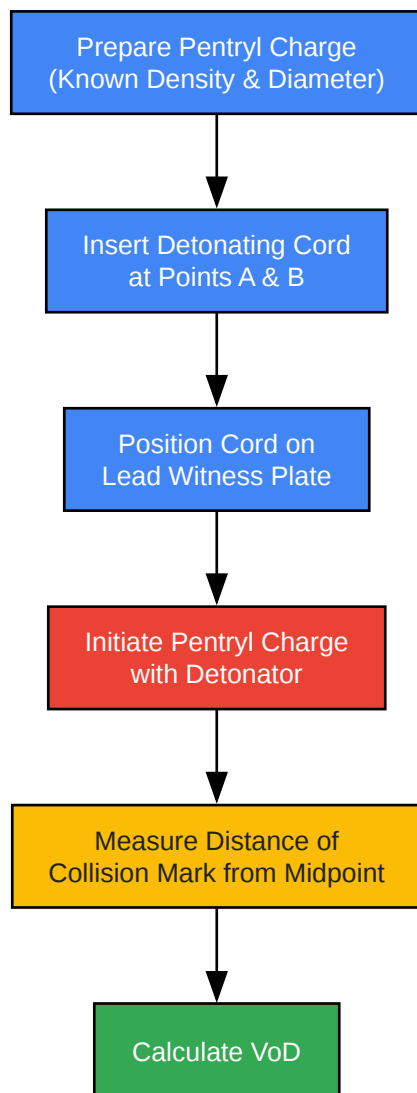
Protocol: VoD Measurement by D'Autriche Method

The D'Autriche method is a classic and reliable technique for measuring VoD that does not require electronic equipment. It compares the detonation velocity of the test explosive with that of a detonating cord having a precisely known VoD.^{[1][5]}

Methodology:

- Preparation: A column of **Pentryl** is prepared at a specified density, typically in a cardboard or metal tube.
- Detonating Cord Insertion: A single piece of detonating cord with a known VoD is inserted through the explosive column at two points (A and B), separated by a known distance (e.g., 100 mm).
- Setup: The two ends of the detonating cord are brought together and positioned over a witness plate (typically made of lead). The exact midpoint (C) between the insertion points along the cord is marked on the plate.
- Initiation: The **Pentryl** column is initiated at one end.
- Measurement: As the detonation front in the **Pentryl** travels from A to B, it initiates the detonating cord at each point sequentially. Two detonation waves travel in opposite directions along the cord and collide at a point (D) on the witness plate, leaving a distinct mark.
- Calculation: The distance between the midpoint mark (C) and the collision mark (D) is measured. The VoD of the **Pentryl** is then calculated using the known VoD of the detonating cord and the measured distances.

Figure 2. D'Autriche Method for VoD Measurement



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Figure 2. Experimental workflow for the D'Autriche method.

Brisance

Brisance refers to the shattering or crushing effect of an explosive. It is a function of both the detonation velocity and the density of the explosive. High brisance is crucial for applications

requiring fragmentation, such as in military projectiles.[3] The Sand Crush Test is a common method for quantifying relative brisance.[6]

Table 2: Brisance Values (Sand Crush Test) for Common Explosives

Explosive	Sand Crushed (g) per 10g Charge	Relative Brisance (% of Picric Acid)
Tetryl	48	~130%
Picric Acid	37	100%
TNT	30	~81%

| Ammonium Nitrate | 18 | ~49% |

Note: Values are approximate and can vary with sand quality and test conditions. **Pentryl** is expected to have a brisance similar to or slightly less than Tetryl.

Protocol: Sand Crush Test

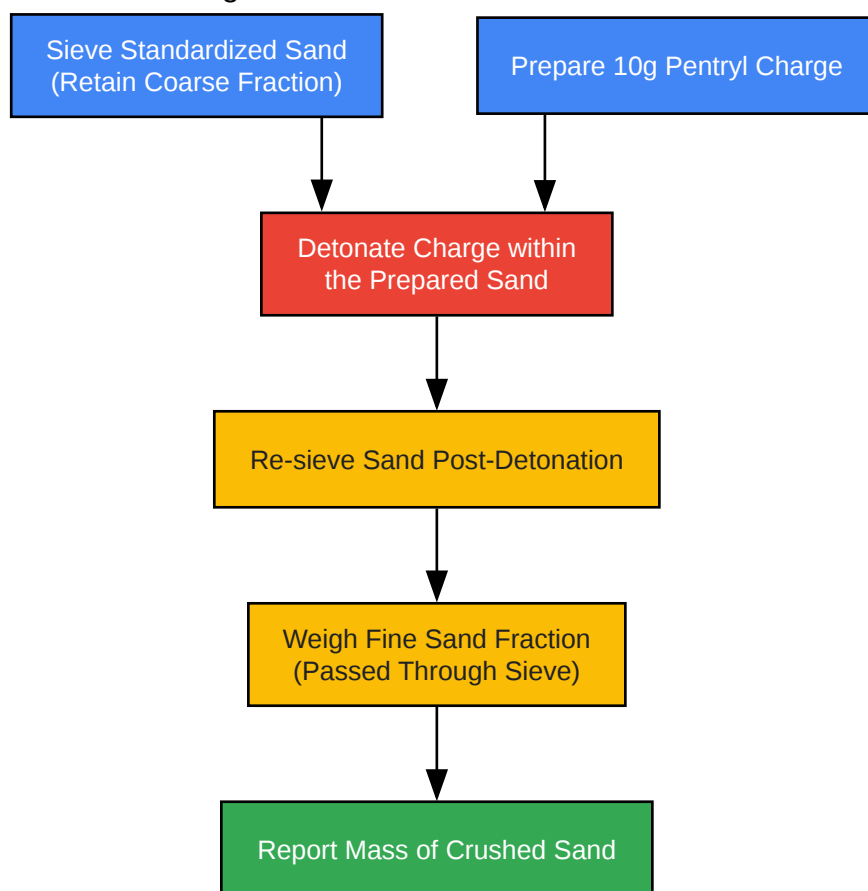
This test measures the quantity of standardized sand that is crushed by the detonation of a known amount of explosive.[3][6]

Methodology:

- **Sand Preparation:** A specific grade of sand (e.g., Ottawa sand) is sifted through a standardized sieve, and the sand that does not pass through is retained for the test.
- **Charge Preparation:** A 10-gram sample of **Pentryl** is carefully weighed and prepared.
- **Detonation:** The explosive charge is placed within a container filled with the prepared, sifted sand.
- **Initiation:** The charge is detonated using a standard blasting cap.
- **Post-Detonation Sieving:** The sand from the container is collected and sifted again through the same sieve used in step 1.

- **Measurement:** The weight of the sand that has been crushed finely enough to pass through the sieve is measured. This weight is a direct measure of the explosive's brisance.
- **Comparison:** The result is often expressed as a percentage relative to a standard explosive like Picric Acid or TNT.

Figure 3. Sand Crush Test Protocol



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Figure 3. Workflow for determining brisance via the Sand Crush Test.

Sensitivity to Initiation

Sensitivity testing is critical for establishing safe handling, storage, and transportation procedures.[7][8] It measures the ease with which an explosive can be initiated by external stimuli such as impact and friction.

Impact Sensitivity

Impact sensitivity is determined by subjecting an explosive sample to a falling weight.[9] The result is typically reported as the drop height (H_{50}) at which there is a 50% probability of initiation.

Table 3: Impact Sensitivity Data (BAM Fallhammer)

Explosive	H_{50} (2 kg weight)
PETN	3.5 J (approx. 18 cm)[10]
Tetryl	3.0 J (approx. 15 cm)
RDX	7.5 J (approx. 38 cm)

| TNT | 15 J (approx. 77 cm) |

Note: Lower Joules (J) or drop height (cm) values indicate higher sensitivity. **Pentryl** is expected to be highly sensitive, similar to Tetryl.

Protocol: BAM Fallhammer Impact Test

This standard test determines the impact energy required to cause a reaction in an explosive sample.[10][11]

Methodology:

- **Sample Preparation:** A small, measured volume (approx. 40 mm³) of **Pentryl** is placed in the standardized steel sleeve and collar assembly.
- **Test Setup:** The assembly is placed on the anvil of the BAM Fallhammer apparatus.
- **Testing Sequence:** A drop weight of a specified mass (e.g., 1 kg, 5 kg) is released from a known height onto the sample.[10]

- Observation: The result of each drop is recorded as either a "reaction" (e.g., audible report, smoke, flame) or "no reaction".
- Statistical Analysis: A series of trials is conducted at varying drop heights. The Bruceton "up-and-down" method is commonly used, where the height for the next trial is decreased after a reaction and increased after a non-reaction.
- Result: The data from at least 25-30 trials are used to statistically calculate the H_{50} value, the height at which there is a 50% probability of initiation.

Figure 4. BAM Fallhammer Impact Test Workflow

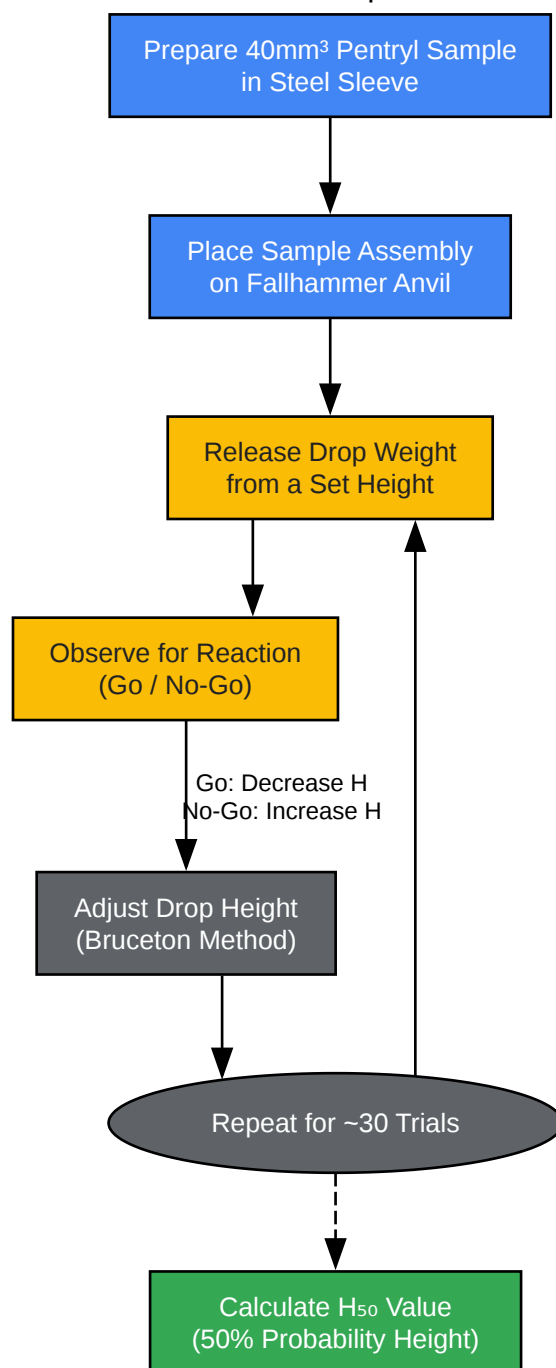
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Figure 4. Workflow for the BAM Fallhammer impact sensitivity test.

Friction Sensitivity

Friction sensitivity testing measures an explosive's response to frictional stimuli, a common cause of accidental explosions.^[12] The BAM Friction Test is the standard method, which determines the load under which a sample initiates.^{[7][13]}

Table 4: Friction Sensitivity Data (BAM Friction Test)

Explosive	Friction Force at 1/6 Reaction
PETN	60 N ^[10]
Tetryl	120 N
RDX	120 N

| TNT | 360 N |

Note: Lower force values (Newtons) indicate higher sensitivity to friction.

Protocol: BAM Friction Test

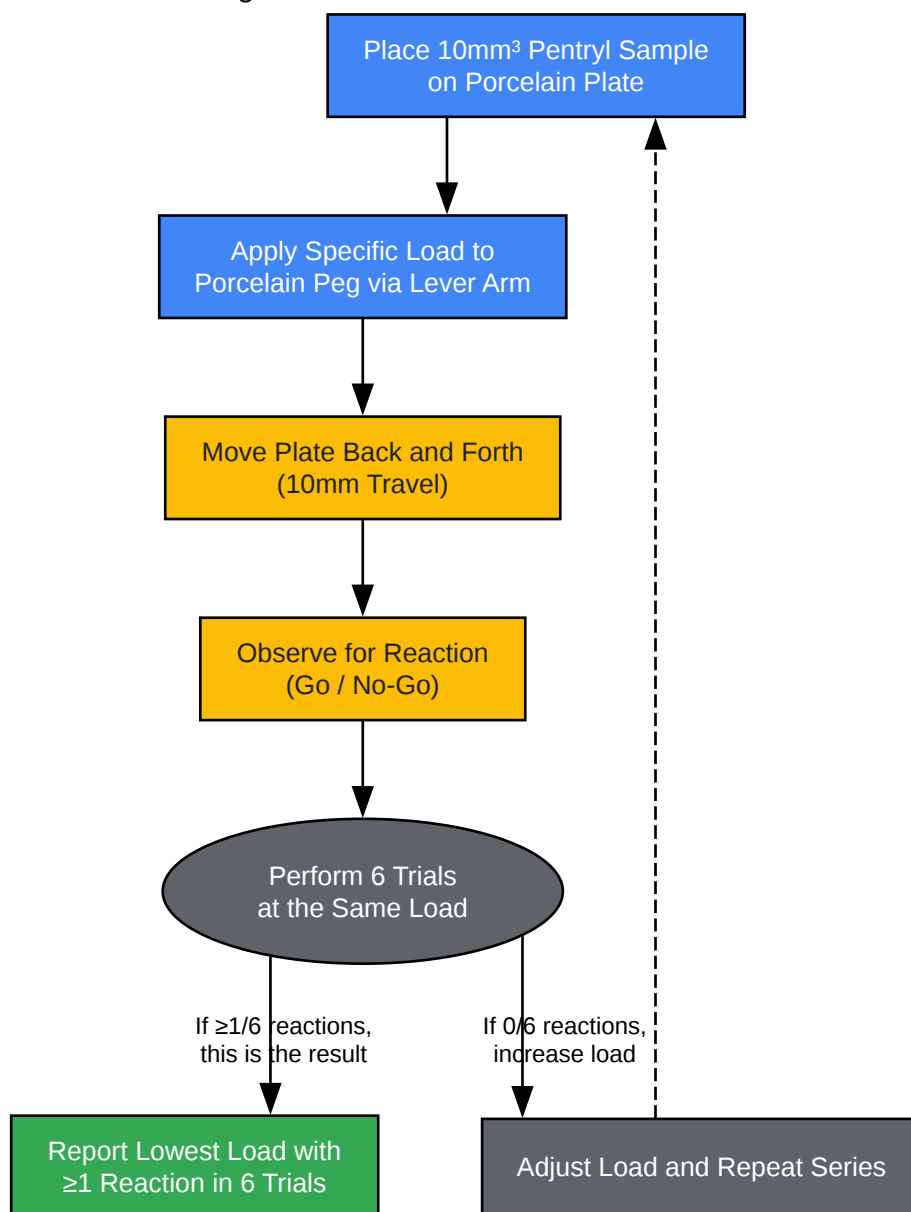
This apparatus subjects a small sample of explosive to friction between a moving porcelain plate and a stationary porcelain peg under a specified load.^{[12][14]}

Methodology:

- **Sample Preparation:** A small amount of **Pentryl** (approx. 10 mm³) is placed on the rough surface of the porcelain plate.
- **Test Setup:** The porcelain peg is placed on top of the sample, and a specific load is applied via a weighted lever arm. Loads can typically be varied from 5 N to 360 N.^[12]
- **Test Execution:** An electric motor moves the porcelain plate back and forth under the peg a distance of 10 mm.^[14]
- **Observation:** The result is recorded as a "reaction" (explosion, crackling, smoke) or "no reaction".

- Testing Series: For a given load, six trials are performed. The test series aims to find the lowest load at which at least one reaction occurs in six trials.
- Result: The friction sensitivity is reported as the load in Newtons (N) that results in a 1-in-6 probability of initiation.

Figure 5. BAM Friction Test Protocol



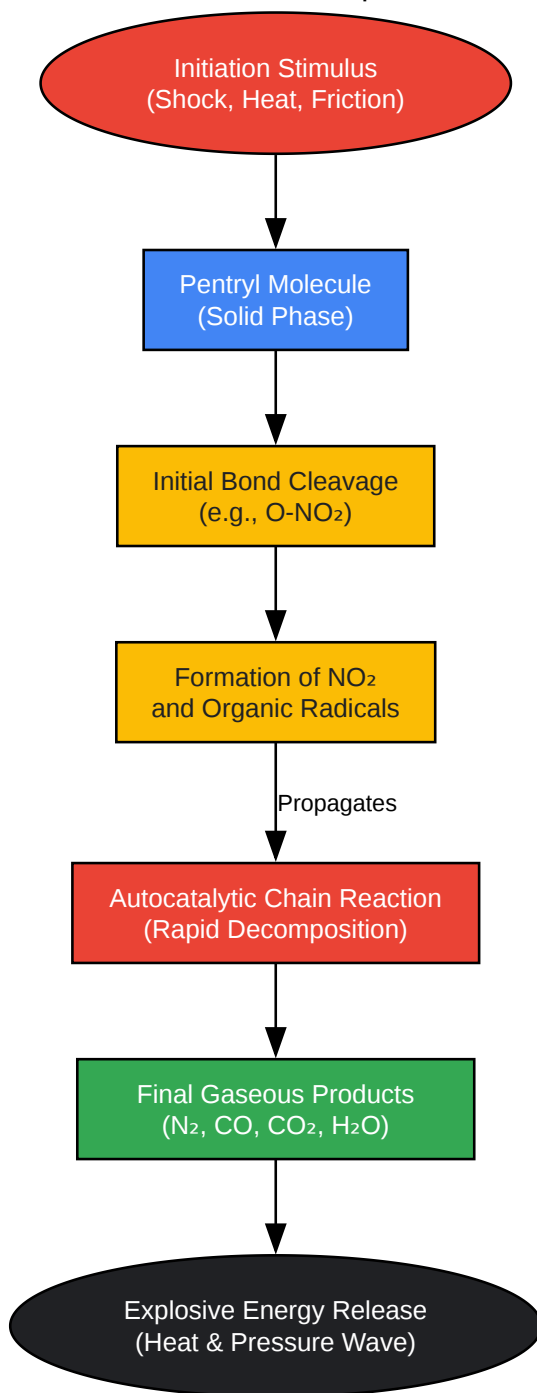
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Figure 5. Workflow for the BAM friction sensitivity test.

Chemical Decomposition Pathway

Pentryl, as a nitramine and nitrate ester hybrid, undergoes rapid, exothermic decomposition upon initiation. The primary mechanism for related compounds like PETN and Tetryl involves the cleavage of the O-NO₂ or N-NO₂ bonds, which is the rate-limiting step.^{[4][15]} This initial bond scission releases radical species (NO₂) that autocatalyze the subsequent rapid breakdown of the molecular backbone, leading to the formation of stable gaseous products like N₂, CO, CO₂, and H₂O. The rapid expansion of these hot gases generates the explosive force.^[15]

Figure 6. Generalized Decomposition Pathway

[Click to download full resolution via product page](#)Figure 6. Generalized pathway for the explosive decomposition of **Pentryl**.

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